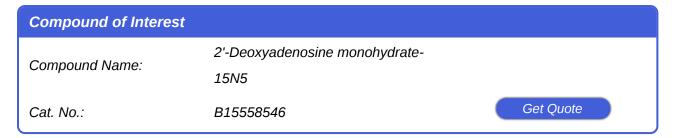


An In-depth Technical Guide to 2'-Deoxyadenosine monohydrate-15N5

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2'-Deoxyadenosine monohydrate-15N5**, a stable isotope-labeled nucleoside crucial for a variety of research applications. This document details its chemical and physical properties, provides in-depth experimental protocols for its use in mass spectrometry and nuclear magnetic resonance, and visualizes key biological pathways and experimental workflows.

Core Data Presentation

2'-Deoxyadenosine monohydrate-15N5 is the 15N-labeled form of 2'-Deoxyadenosine monohydrate, a naturally occurring deoxyribonucleoside and a fundamental component of DNA.[1] The incorporation of five 15N isotopes into the adenine base makes it an invaluable tool for tracer studies and as an internal standard in quantitative analyses.[2]

Physicochemical Properties

The following tables summarize the key quantitative data for both the unlabeled and the 15N5-labeled 2'-Deoxyadenosine monohydrate.



Property	2'-Deoxyadenosine monohydrate	2'-Deoxyadenosine monohydrate-15N5
Synonyms	2'-dA·H2O, 9-(2-Deoxy-b-D-ribofuranosyl)adenine monohydrate	2'-Deoxyadenosine-15N5, 9- (2-Deoxy-β-D- ribofuranosyl)adenine-15N5 monohydrate
CAS Number	16373-93-6	Not available
Molecular Formula	C10H13N5O3·H2O	C10H13 ¹⁵ N5O3·H2O
Molecular Weight	269.24 g/mol [1]	~274.22 g/mol [3]
Appearance	White to off-white crystalline powder[1]	Solid
Purity	≥ 99% (HPLC)[1]	Isotopic Purity: ≥98 atom %; Chemical Purity: ≥95% (CP)
Solubility	Water: 50 mg/mL, clear, colorless[4]	No specific data available, expected to be similar to unlabeled
Storage	0 - 8 °C[1]	-20°C
Melting Point	187-189 °C[4]	No data available



Computed Properties	2'-Deoxyadenosine	2'-Deoxyadenosine-15N5
Molecular Weight	251.24 g/mol [5]	256.21 g/mol [6]
Monoisotopic Mass	251.1018 Da	256.0870 Da
XLogP3	-1.4	-0.5[6]
Hydrogen Bond Donor Count	3	3
Hydrogen Bond Acceptor Count	6	6
Rotatable Bond Count	2	2
Exact Mass	251.101839 g/mol	256.08701376 Da[6]
Topological Polar Surface Area	120 Ų	119 Ų[6]

Biological Significance and Applications

2'-Deoxyadenosine is a critical building block for DNA synthesis and repair.[1] Its 15N5-labeled counterpart serves several key functions in research:

- Tracer in Metabolic Studies: It can be used to trace the metabolic fate of deoxyadenosine in various biological systems, including studies on nucleic acid metabolism and metabolic flux analysis.[2]
- Internal Standard for Mass Spectrometry: Due to its identical chemical behavior and distinct
 mass, it is an ideal internal standard for accurate quantification of unlabeled 2'deoxyadenosine and its metabolites in complex biological matrices using isotope dilution
 mass spectrometry.
- Biomolecular NMR: The 15N labels provide additional spectral resolution in nuclear magnetic resonance (NMR) studies, aiding in the structural and dynamic analysis of DNA and DNAligand interactions.
- Drug Development: It is utilized in the development of antiviral and anticancer drugs. The
 unlabeled form is known to inhibit glucose-stimulated insulin release, activate caspase-3 to
 promote apoptosis, and inhibit S-adenosyl-L-homocysteine hydrolase (SAHH).[2]



Experimental Protocols

This section provides detailed methodologies for key experiments involving 2'-Deoxyadenosine monohydrate-15N5.

Quantification of DNA Adducts by LC-MS/MS using 15N-labeled Internal Standards

This protocol is adapted from a method for the quantification of oxidative purine lesions in DNA and can be applied to other DNA adducts.

Objective: To accurately quantify a specific DNA adduct (e.g., an oxidative lesion) in a biological sample using **2'-Deoxyadenosine monohydrate-15N5** as part of the internal standard mixture.

Materials:

- DNA sample (from cells or tissues)
- 2'-Deoxyadenosine monohydrate-15N5 and other relevant 15N-labeled nucleoside standards
- Enzymatic digestion cocktail (e.g., nuclease P1, alkaline phosphatase)
- LC-MS/MS system (e.g., triple quadrupole mass spectrometer)
- Solvents for liquid chromatography (e.g., acetonitrile, water, formic acid)
- Solid-phase extraction (SPE) cartridges for sample cleanup (optional)

Methodology:

- Preparation of Internal Standard Stock Solution:
 - Accurately weigh a known amount of 2'-Deoxyadenosine monohydrate-15N5 and other required 15N-labeled standards.
 - Dissolve in an appropriate solvent (e.g., water) to a final concentration of 1 mg/mL.



- Prepare a working solution by diluting the stock solution to a suitable concentration (e.g., 10 μg/mL).
- DNA Extraction and Quantification:
 - Extract DNA from the biological sample using a standard protocol (e.g., phenol-chloroform extraction or a commercial kit).
 - Quantify the extracted DNA using a spectrophotometer (e.g., NanoDrop).
- Sample Preparation and Enzymatic Digestion:
 - To a known amount of DNA (e.g., 10 μg), add a precise volume of the 15N-labeled internal standard working solution.
 - Add the enzymatic digestion cocktail.
 - Incubate at 37°C for a specified time (e.g., 2-18 hours) to ensure complete digestion of DNA into individual nucleosides.
- Sample Cleanup (Optional):
 - If the sample matrix is complex, perform solid-phase extraction (SPE) to remove interfering substances.
- LC-MS/MS Analysis:
 - Inject the digested sample onto the LC-MS/MS system.
 - Separate the nucleosides using a suitable LC gradient.
 - Detect and quantify the target unlabeled nucleoside and the corresponding 15N-labeled internal standard using multiple reaction monitoring (MRM). The MRM transitions will be specific for the precursor and product ions of both the analyte and the internal standard.
- Data Analysis:



- Calculate the ratio of the peak area of the unlabeled analyte to the peak area of the 15Nlabeled internal standard.
- Determine the concentration of the analyte in the original sample by comparing this ratio to a standard curve prepared with known concentrations of the unlabeled analyte and a fixed concentration of the internal standard.

Metabolic Labeling and Analysis of DNA Synthesis

Objective: To study the incorporation of deoxyadenosine into newly synthesized DNA in cultured cells.

Materials:

- Cell culture medium
- Cultured cells of interest
- 2'-Deoxyadenosine monohydrate-15N5
- DNA extraction kit
- LC-MS/MS system

Methodology:

- Cell Culture and Labeling:
 - Culture cells in standard medium to the desired confluency.
 - Replace the standard medium with a medium supplemented with a known concentration of 2'-Deoxyadenosine monohydrate-15N5 (e.g., 10 μM).
 - Incubate the cells for a specific period to allow for the incorporation of the labeled nucleoside into newly synthesized DNA. The duration will depend on the cell doubling time and the experimental question.
- Cell Harvesting and DNA Extraction:

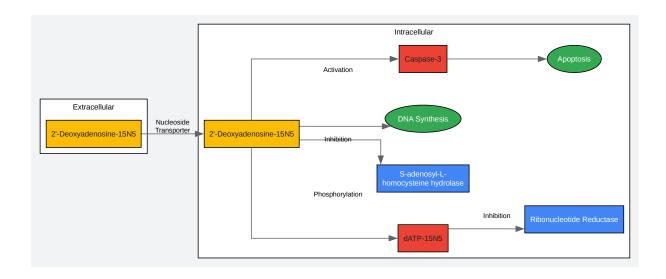


- · Harvest the cells by trypsinization or scraping.
- Extract genomic DNA using a commercial kit or a standard protocol.
- · DNA Digestion:
 - Digest the extracted DNA to individual nucleosides using an enzymatic digestion cocktail as described in Protocol 3.1.
- LC-MS/MS Analysis:
 - Analyze the digested sample by LC-MS/MS to determine the ratio of 15N5-labeled 2'deoxyadenosine to unlabeled 2'-deoxyadenosine.
- Data Interpretation:
 - The ratio of labeled to unlabeled 2'-deoxyadenosine provides a measure of the extent of new DNA synthesis during the labeling period.

Mandatory Visualizations Signaling Pathways Influenced by Deoxyadenosine

The following diagram illustrates the key intracellular pathways affected by deoxyadenosine. In a research context, **2'-Deoxyadenosine monohydrate-15N5** can be used to trace its metabolism through these pathways.





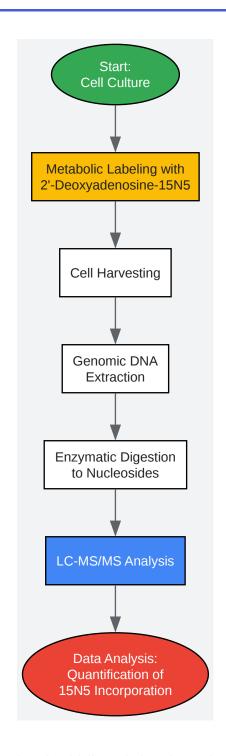
Click to download full resolution via product page

Caption: Intracellular pathways of 2'-Deoxyadenosine-15N5.

Experimental Workflow for Metabolic Labeling and LC-MS/MS Analysis

This diagram outlines the typical workflow for a metabolic labeling experiment using **2'- Deoxyadenosine monohydrate-15N5** followed by quantitative analysis.





Click to download full resolution via product page

Caption: Workflow for 15N5-Deoxyadenosine metabolic labeling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. chemimpex.com [chemimpex.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 2â^{pm2}-Deoxyadenosine (¹â^mμNâ^{pm}, 96-98%) Cambridge Isotope Laboratories, NLM-3895-25 [isotope.com]
- 4. 2'-Deoxyadenosine monohydrate | 16373-93-6 [chemicalbook.com]
- 5. 2'-DEOXYADENOSINE:H2O | Eurisotop [eurisotop.com]
- 6. 2'-Deoxyadenosine-15N5 | C10H13N5O3 | CID 171038155 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 15N labeling of oligodeoxynucleotides for NMR studies of DNA-ligand interactions PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2'-Deoxyadenosine monohydrate-15N5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558546#what-is-2-deoxyadenosine-monohydrate-15n5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com